

PTD10: A Technical Guide to a Novel BTK-Targeting PROTAC

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Compound of Interest

Compound Name: PTD10

Cat. No.: B12384376

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Abstract

PTD10 is a novel and highly potent Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Bruton's Tyrosine Kinase (BTK), a critical mediator in B-cell receptor (BCR) signaling. As a heterobifunctional molecule, **PTD10** engages both BTK and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of BTK. This mechanism of action offers a promising therapeutic strategy for B-cell malignancies by eliminating the entire BTK protein, thereby overcoming limitations of traditional small-molecule inhibitors. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and biological activity of **PTD10**, supplemented with detailed experimental protocols and pathway diagrams.

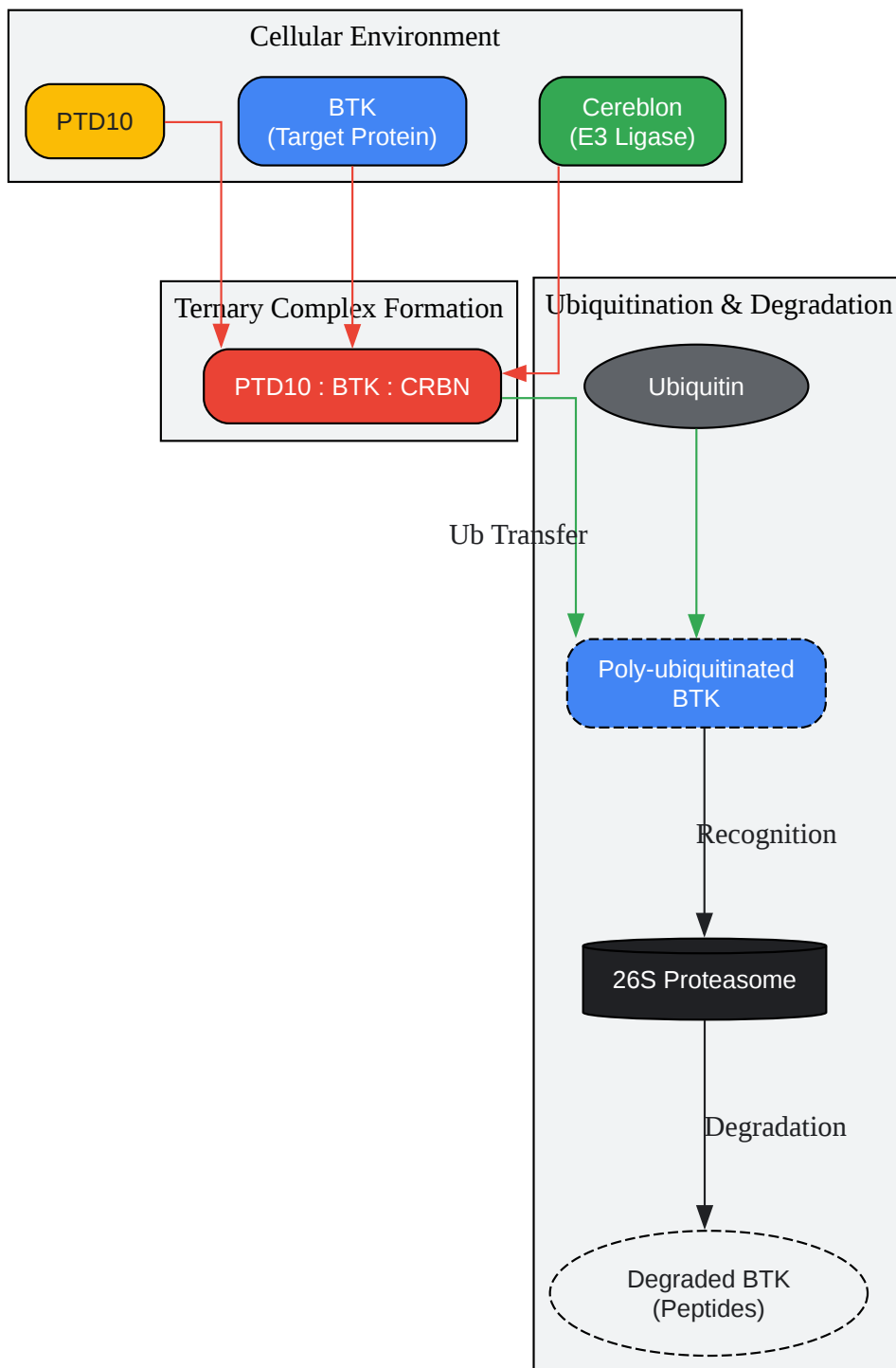
Chemical Structure and Physicochemical Properties

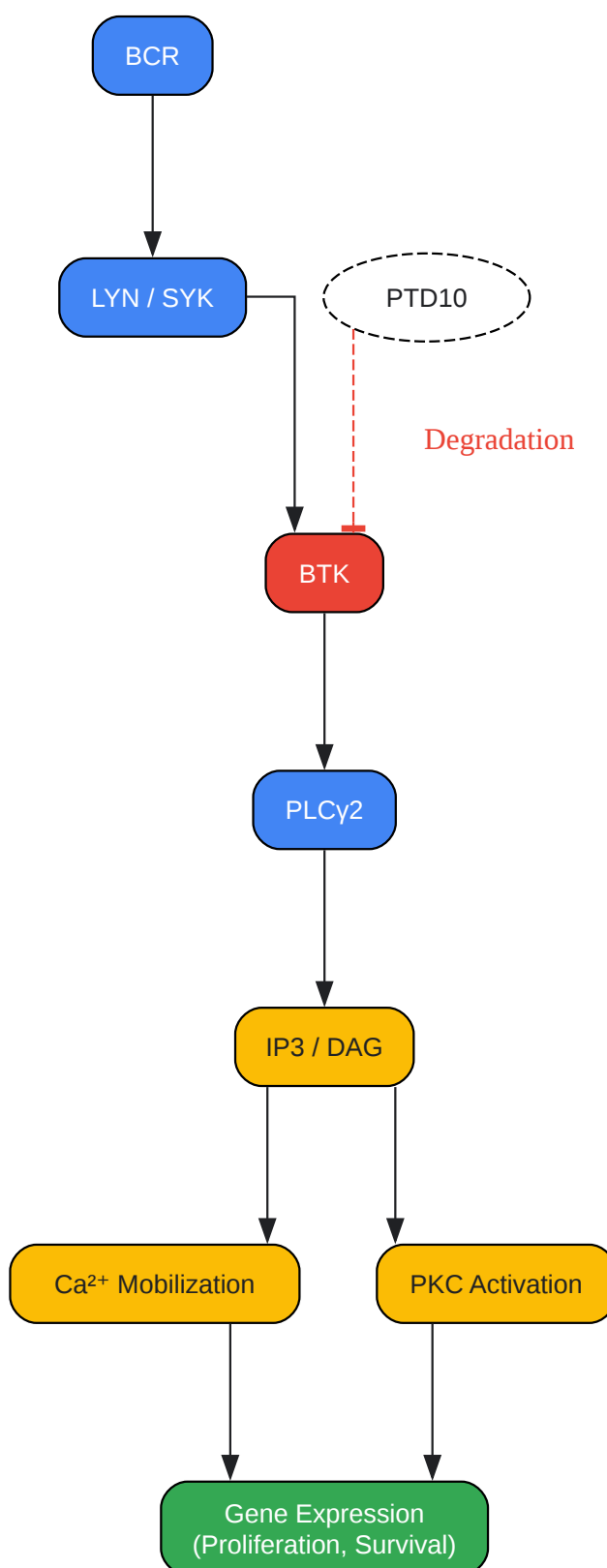
PTD10 is a complex molecule composed of three key moieties: a ligand that binds to BTK, a linker, and a ligand that recruits the E3 ubiquitin ligase, Cereblon. The BTK-binding component is derived from the selective and reversible BTK inhibitor GDC-0853, while the Cereblon-recruiting ligand is based on pomalidomide.

Property	Value	Reference
Molecular Formula	C49H51N11O8	[1]
Molecular Weight	922.02 g/mol	[1]
IUPAC Name	4-((2-((S)-4-(6-((2'-(7,7-dimethyl-1-oxo-1,3,4,6,7,8-hexahydro-2H-cyclopenta[1][2]pyrrolo[1,2-a]pyrazin-2-yl)-3'-(hydroxymethyl)-1-methyl-6-oxo-1,6-dihydro-[3,4'-bipyridin]-5-yl)amino)pyridin-3-yl)-3-methylpiperazin-1-yl)-2-oxoethyl)amino)-2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione	[1]
CAS Number	2642231-19-2	[1]
Appearance	Solid	[3]

Mechanism of Action

PTD10 functions as a BTK degrader by hijacking the cell's ubiquitin-proteasome system. The molecule's bifunctional nature allows it to simultaneously bind to BTK and the Cereblon E3 ubiquitin ligase, forming a ternary complex. This proximity induces the polyubiquitination of BTK, marking it for degradation by the 26S proteasome. The degradation of BTK disrupts the B-cell receptor signaling pathway, which is crucial for the proliferation and survival of malignant B-cells.[4][5]





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